

1-Methyl-4-nitrobenzimidazole CAS number and identifiers

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Compound of Interest

Compound Name: 1-Methyl-4-nitrobenzimidazole

Cat. No.: B1585780

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An In-Depth Technical Guide to 1-Methyl-4-nitrobenzimidazole

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development focused on **1-Methyl-4-nitrobenzimidazole**. It delves into the core chemical identifiers, physicochemical properties, synthesis methodologies, and potential applications, with a strong emphasis on scientific integrity and practical, field-proven insights.

Core Compound Identification

1-Methyl-4-nitrobenzimidazole is an organic compound featuring a benzimidazole core structure, which is a heterocyclic aromatic compound consisting of a fused benzene and imidazole ring. The molecule is further functionalized with a methyl group on one of the nitrogen atoms of the imidazole ring and a nitro group on the benzene ring.

Identifier	Value	Source
CAS Number	31493-66-0	[1] [2]
IUPAC Name	1-methyl-4-nitro-1H-benzimidazole	[3]
Molecular Formula	C ₈ H ₇ N ₃ O ₂	[1] [3]
Molecular Weight	177.16 g/mol	[2]
Canonical SMILES	<chem>Cn1cnc2c1cccc2N(=O)=O</chem>	[3]
InChI	InChI=1S/C8H7N3O2/c1-10-5-9-8-6(10)3-2-4-7(8)11(12)13/h2-5H,1H3	[3]
Synonyms	4-Nitro-1-methylbenzimidazole, 1H-Benzimidazole, 1-methyl-4-nitro-	[1] [2]

Physicochemical & Spectroscopic Properties

The presence of the benzimidazole core, the electron-donating methyl group, and the electron-withdrawing nitro group imparts unique chemical characteristics to the molecule.

Physical Properties:

- Appearance: Typically a yellow crystalline solid.[\[4\]](#)
- Melting Point: 168°C.[\[4\]](#)
- Solubility: Soluble in organic solvents, reflecting its relatively non-polar character.[\[3\]](#)
- Stability: Moderately stable under standard conditions, though it may be sensitive to strong acids or bases.[\[3\]](#)

Spectroscopic Data: The spectral properties (UV, ¹H NMR, and ¹³C NMR) have been reported and are in full accordance with published data, confirming the structure of **1-methyl-4-**

nitrobenzimidazole without the presence of the 1-methyl-7-nitro isomer when synthesized via specific methods.[4]

Synthesis Methodologies: A Protocol-Driven Approach

The synthesis of **1-Methyl-4-nitrobenzimidazole** can be challenging due to the potential for isomeric products. The choice of synthetic route is critical to ensure the desired regioselectivity.

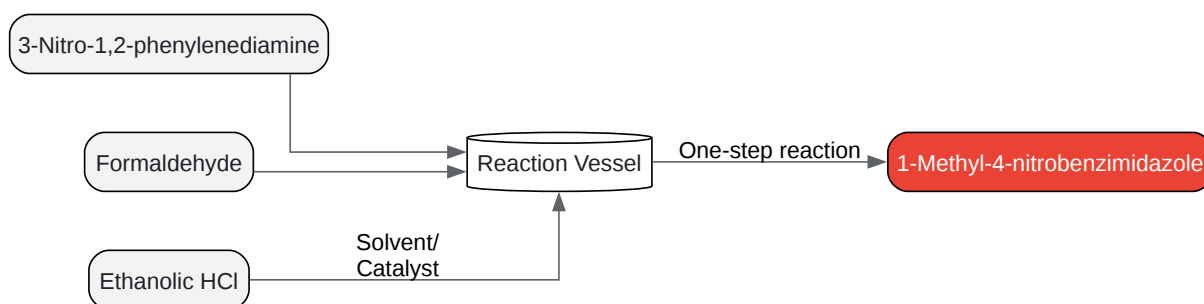
Common Synthetic Challenge: Isomer Formation

A traditional method for synthesizing **1-Methyl-4-nitrobenzimidazole** involves the alkaline methylation of 4(7)-nitrobenzimidazole. However, this method invariably produces a mixture of the desired **1-methyl-4-nitrobenzimidazole** and the corresponding 1-methyl-7-nitro-substituted isomer, necessitating complex purification steps.[4]

Recommended Protocol: One-Step Regioselective Synthesis

A more efficient and convenient synthesis has been developed to produce the pure **1-methyl-4-nitrobenzimidazole** isomer. This method avoids the formation of the undesired 7-nitro isomer.[4]

Reaction Workflow:



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Caption: Regioselective synthesis of **1-Methyl-4-nitrobenzimidazole**.

Step-by-Step Experimental Protocol:

- **Reactant Preparation:** In a suitable reaction vessel, combine 3-nitro-1,2-phenylenediamine and formaldehyde.
- **Solvent and Catalyst Addition:** Add ethanolic hydrogen chloride to the mixture. This serves as both the solvent and the catalyst for the cyclization reaction.
- **Reaction Conditions:** The specific reaction temperature and time should be optimized based on laboratory scale, but the reaction proceeds as a one-step process.
- **Work-up and Purification:**
 - Following the reaction, neutralize the mixture with a 20% aqueous sodium hydroxide solution.
 - The product will precipitate out of the solution. Collect the precipitate by filtration.
 - Wash the collected solid with water and dry thoroughly. .
 - Recrystallize the crude product from a 2:1 toluene-n-heptane mixture to yield pure, yellow crystalline **1-methyl-4-nitrobenzimidazole**.^[4]

This method has been reported to produce the target compound with a yield of 77%.^[4]

Applications in Research and Drug Development

Benzimidazole and its derivatives are recognized as "privileged structures" in medicinal chemistry due to their wide range of biological activities.^{[5][6]} The nitro-substituted benzimidazoles, in particular, are of significant interest for their potential therapeutic applications.^[5]

Potential Roles:

- **Antimicrobial Agents:** Benzimidazole derivatives have shown potent activity against various microbes. The nitro group can enhance this activity, making **1-Methyl-4-nitrobenzimidazole** a candidate for the development of new antibacterial and antifungal drugs.[\[6\]](#)[\[7\]](#)
- **Anticancer Research:** Numerous benzimidazole-based compounds have been investigated for their anticancer properties.[\[6\]](#)[\[7\]](#) The structural motif of **1-Methyl-4-nitrobenzimidazole** makes it a valuable intermediate for synthesizing more complex molecules for cancer research.
- **Antiviral Applications:** The benzimidazole scaffold is present in some antiviral drugs. Research into nitrobenzimidazole derivatives for antiviral activity is an ongoing field.[\[5\]](#)[\[7\]](#)
- **Chemical Synthesis:** As a functionalized building block, it serves as a key starting material for the synthesis of more complex, substituted 1-methylbenzimidazoles, which are difficult to obtain through other means.[\[4\]](#)

The broader class of nitrobenzimidazoles has demonstrated utility in various therapeutic and chemical fields, underscoring the importance of compounds like **1-Methyl-4-nitrobenzimidazole** in both fundamental and applied research.[\[5\]](#)

Safety, Handling, and Toxicity

While a specific, comprehensive safety data sheet for **1-Methyl-4-nitrobenzimidazole** is not readily available in the provided search results, general precautions for handling nitroaromatic compounds and benzimidazole derivatives should be strictly followed.

General Safety Recommendations:

- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and eye/face protection.[\[8\]](#)[\[9\]](#)
- **Ventilation:** Handle in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.[\[8\]](#)[\[10\]](#)
- **Handling:** Avoid contact with skin and eyes. Do not breathe dust. Wash hands and any exposed skin thoroughly after handling.[\[8\]](#)[\[9\]](#)

- Storage: Keep in a dry, cool, and well-ventilated place in a tightly closed container.[8]
- Incompatibilities: Store away from strong acids, strong oxidizing agents, and acid chlorides. [8]

Toxicity Profile (General for Nitro Compounds): Nitro compounds can pose health risks. For related compounds like 5-Chloro-1-methyl-4-nitroimidazole, hazards include serious eye irritation.[8] It is prudent to treat **1-Methyl-4-nitrobenzimidazole** as potentially harmful if swallowed, inhaled, or in contact with skin.

Conclusion

1-Methyl-4-nitrobenzimidazole is a compound of significant interest due to its defined chemical structure and its role as a precursor in the synthesis of novel compounds with potential therapeutic value. The regioselective synthesis protocol outlined in this guide provides a reliable method for obtaining the pure compound, paving the way for its broader application in medicinal chemistry and materials science research. As with all chemical reagents, adherence to strict safety protocols is paramount during handling and experimentation.

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